

# Application Notes and Protocols for the Study of Ahn 086

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## Compound of Interest

Compound Name: Ahn 086

Cat. No.: B1666713

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## Introduction

**Ahn 086** is an isothiocyanato derivative of Ro 5-4864 (4'-chlorodiazepam), acting as an irreversible (acylating) ligand for the Translocator Protein (TSPO), an 18 kDa protein primarily located on the outer mitochondrial membrane.<sup>[1]</sup> Formerly known as the peripheral benzodiazepine receptor (PBR), TSPO is implicated in a variety of crucial cellular functions. These include the regulation of cholesterol transport into mitochondria, which is a rate-limiting step in steroidogenesis, as well as modulation of inflammation, apoptosis, and mitochondrial respiration.<sup>[2][3][4]</sup> Given its role in these fundamental processes, TSPO and its ligands, such as **Ahn 086**, are of significant interest in drug development and for studying the pathophysiology of numerous diseases, including neuroinflammatory conditions, cancer, and endocrine disorders.<sup>[1]</sup>

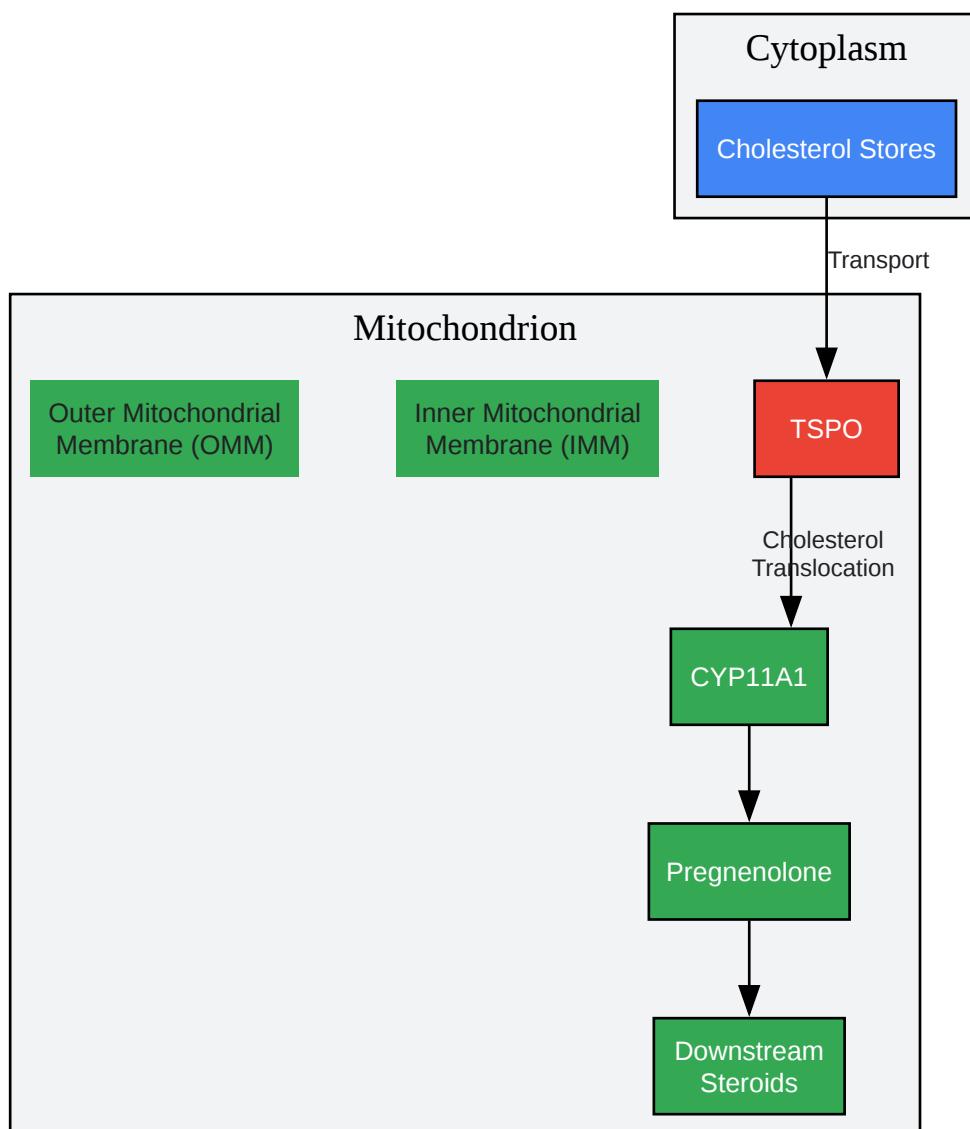
These application notes provide detailed protocols for tissue preparation and the use of a specialized homogenization buffer for the effective study of **Ahn 086**'s effects on its target, TSPO, and associated signaling pathways.

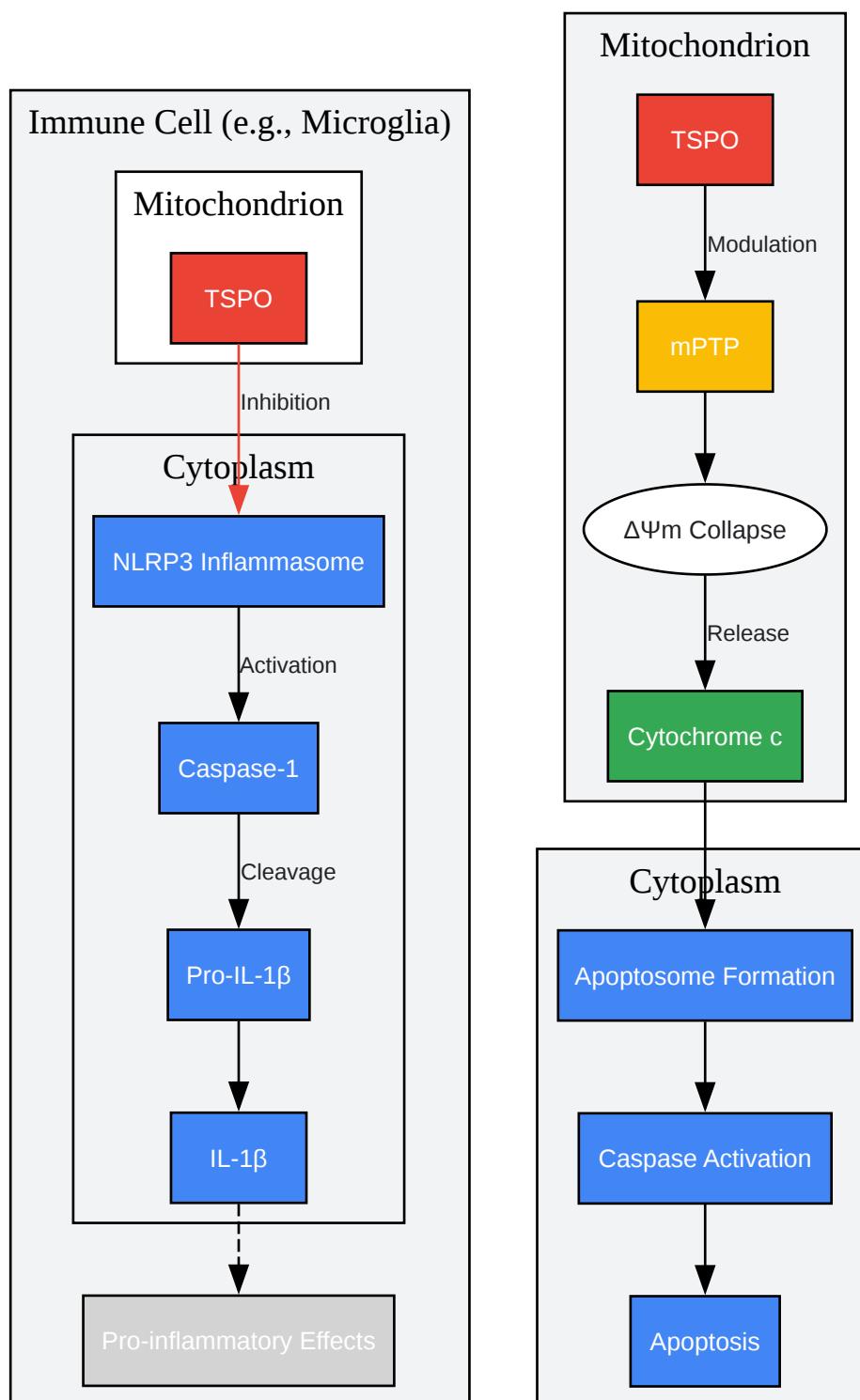
## Key Cellular Processes and Signaling Pathways Involving TSPO

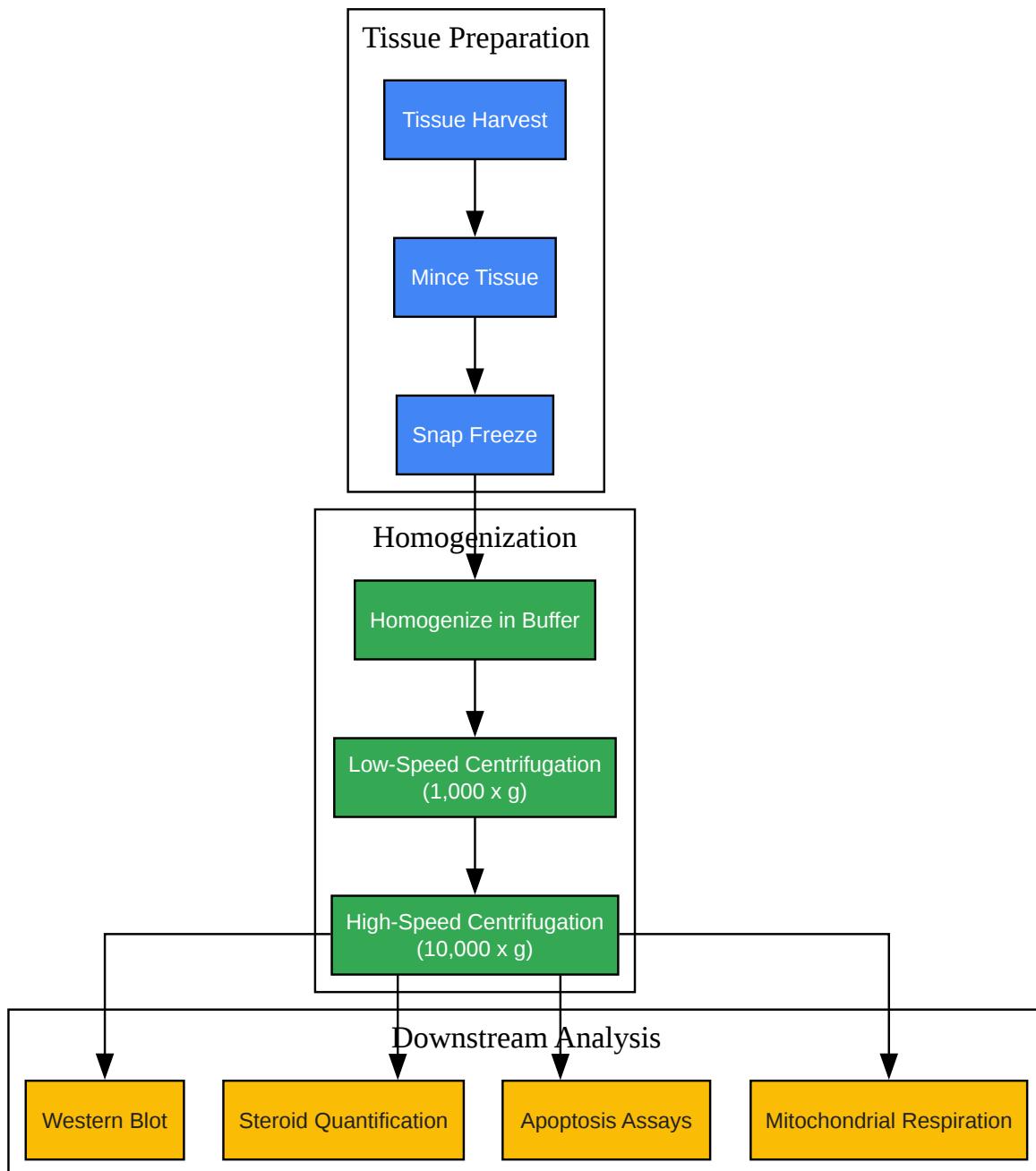
TSPO is a multifaceted protein involved in several key cellular signaling pathways. Understanding these pathways is crucial for designing experiments and interpreting data from studies involving **Ahn 086**.

## Steroidogenesis

TSPO is traditionally thought to play a role in the transport of cholesterol from the outer to the inner mitochondrial membrane, a critical step in the synthesis of all steroid hormones. While some studies with knockout mice have questioned its indispensable role, a large body of evidence suggests its involvement. **Ahn 086**, by binding to TSPO, can be used to investigate the modulation of this pathway.







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